

methyl tridecanoate synthesis production process

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Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

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Synthesis and Production Overview

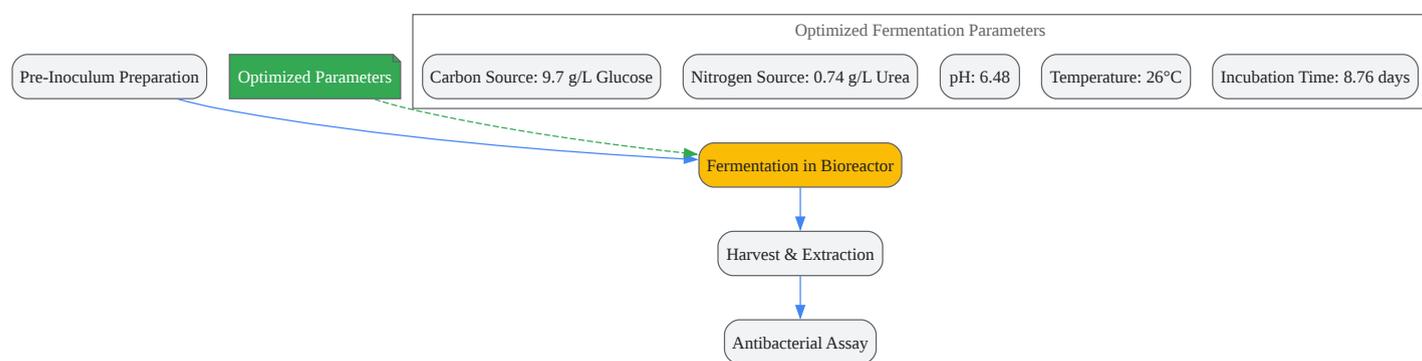
The table below summarizes the key information found on the synthesis and properties of **methyl tridecanoate**.

Aspect	Details
Synthetic Method	Prepared via routes involving methyl-substituted cyclohexane-1,3-diones as chain extenders [1].
Industrial Production	Produced by transesterification of fatty acids from renewable sources (e.g., palm, soybean oil) with methanol, using acid or base catalysts [2].
Molecular Formula	$C_{14}H_{28}O_2$ [3]
CAS Number	1731-88-0 [3]
Physical State	Liquid [3]
Melting Point	5.5 °C [3]

Aspect	Details
Boiling Point	131 °C at 4 mm Hg [3]
Density	0.864 g/mL at 25 °C [3]

Detailed Experimental Workflow

The search results do not provide a detailed, step-by-step lab protocol for the specific synthesis of **methyl tridecanoate**. However, a general methodology for the optimized production of a different, but related, bioactive compound via microbial fermentation is detailed below. This illustrates the depth of process optimization that can be applied to chemical production.



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Experimental workflow for optimized metabolite production, adaptable for biosynthesis processes.

This workflow, adapted from a study on producing bioactive compounds from an endophytic fungus, demonstrates a rigorous approach to process optimization [4].

- **Pre-Inoculum Preparation:** The production strain (e.g., *Cochliobolus* sp. APS1) is first grown on a solid medium like Potato Dextrose Agar (PDA) to obtain a pure culture. A pre-inoculum is then prepared by transferring the culture to a liquid broth such as Potato Dextrose Broth (PDB) and incubating it with shaking to promote aerobic growth [4].
- **Fermentation in Bioreactor:** The pre-inoculum is transferred to a production bioreactor (e.g., a 250 mL Erlenmeyer flask with a 90 mL working volume). Key parameters are critically controlled. The study optimized these using a **Box-Behnken Design (BBD)** and **Response Surface Methodology (RSM)**, leading to a **45% enhancement in antibacterial activity** of the target metabolite. The optimized conditions were [4]:
 - **Carbon Source:** 9.7 g/L Glucose
 - **Nitrogen Source:** 0.74 g/L Urea
 - **Initial Medium pH:** 6.48
 - **Incubation Temperature:** 26 °C
 - **Fermentation Time:** 8.76 days
- **Harvest and Extraction:** After fermentation, the broth is processed. Biomass is often separated, and the target compounds are extracted from the broth or cells using an organic solvent like **ethyl acetate** [4].
- **Analysis and Bioassay:** The crude extract can be analyzed by techniques like GC-MS or NMR for identification. Bioactivity is confirmed through assays; for example, the optimized extract showed a zone of inhibition of **22.81 ± 0.16 mm against MRSA** (Methicillin-resistant *Staphylococcus aureus*) in an agar well diffusion assay [4].

A Path Forward for Your Research

The search results indicate that a detailed, step-by-step "cookbook" protocol for **methyl tridecanoate** synthesis is not publicly available in the searched sources. To acquire the depth of information required for a whitepaper, I suggest you:

- **Consult Specialized Databases:** Search deeply within **academic databases** like ACS Publications, ScienceDirect, and SpringerLink for the full text of papers such as the one cited from the *Journal of the Chemical Society C: Organic* (1971) [1].
- **Refine Your Search:** Use the specific chemical name along with terms like "**experimental procedure**," "**supporting information**," or "**supplementary material**" to find more detailed methods.
- **Explore Biosynthesis:** Consider the growing field of bio-production. The patent [5] suggests that **engineered thioesterase enzymes** in microorganisms can be used to produce specific fatty acid

derivatives, which could be a modern and sustainable route to **methyl tridecanoate**.

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References

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3. METHYL TRIDECANOATE | 1731-88-0 [chemicalbook.com]
4. Production of Bioactive Compounds with Broad Spectrum ... [mdpi.com]
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